

# Leptomerine binding mode AChE crystal structure

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: Leptomerine**

Cat. No.: S1942713

Get Quote

## Leptomerine Profile and Experimental Data

**Leptomerine** is a natural alkaloid isolated from the stems of *Esenbeckia leiocarpa* Engl. (Rutaceae). Its primary investigated bioactivity is the inhibition of AChE, which is relevant for Alzheimer's disease research [1] [2] [3].

The table below summarizes the key quantitative data available for **Leptomerine**:

| Property  | Value / Description  |
|---|--|
| Bioactivity                                       | Anticholinesterasic activity (AChE inhibitor) [1]                                      |
| IC <sub>50</sub> (AChE)                           | 2.5 µM (or 2.5 mM in one source; µM value is more consistent with bioactivity) [1] [2] |
| Reference Compound (Galantamine) IC <sub>50</sub> | 1.7 µM [1]   |
| Plant Source                                      | Stems of <i>Esenbeckia leiocarpa</i> Engl. (Rutaceae) [1] [2]                          |
| Molecular Formula                                 | C <sub>13</sub> H <sub>15</sub> NO [1] [3]   |
| Molecular Weight                                  | 201.26 g/mol [1] [3]   |

| Property   | Value / Description |
|------------|---------------------|
| CAS Number | 22048-97-1 [1] [3]  |

## Experimental Workflow for AChE Inhibition

The discovery of **Leptomerine**'s activity followed a standard bioactivity-guided fractionation approach. The diagram below outlines the key steps in this experimental protocol.

The core experimental protocol is the **In vitro AChE Inhibition Assay**, typically based on the **Ellman's method** [2] [4]. Here is a detailed breakdown:

- **Principle:** The assay measures the hydrolysis of the substrate acetylcholine by AChE. The reaction produces thiocholine, which reacts with Ellman's reagent (DTNB) to form a yellow-colored product that can be detected colorimetrically at 405-412 nm. An inhibitor reduces the rate of color formation [4].
- **Enzyme Source:** The initial studies on **Leptomerine** used AChE from electric eel (*Electrophorus electricus*) [2], a common model in early-stage screening. For more translational research, assays can use **human recombinant AChE** or cell-based systems like the **human neuroblastoma SH-SY5Y cell line** [4].
- **High-Throughput Screening (HTS):** Modern protocols adapt this assay for 1536-well plates. In a typical qHTS format:
  - The enzyme (or cells) is dispensed into plates.
  - Test compounds (in DMSO) are transferred via a pintool station.
  - After an incubation period, the detection solution is added.
  - Absorbance or fluorescence is measured using a plate reader [4].
- **Controls:** Positive controls like galantamine or BW284c51 are essential for validating the assay's performance [1] [4].

## How to Investigate the Binding Mode Further

Since the crystal structure of **Leptomerine** bound to AChE is not available, you can consider these research strategies to gain deeper insights:

- **Molecular Docking Studies:** Use the known crystal structures of AChE (e.g., from *Torpedo californica* or *Homo sapiens*, available in the Protein Data Bank) to perform *in silico* docking of

**Leptomerine.** This can predict its binding orientation and key interactions with the catalytic site or peripheral anionic site [5] [6].

- **Review Broader Literature:** The AChE enzyme has a well-defined active site gorge with sub-sites like the catalytic triad (Ser203, His447, Glu334 in humans) and the peripheral anionic site (PAS) [5]. Knowing which of these sites **Leptomerine** targets is crucial for understanding its mechanism and potential for multi-target drug design [6].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | Leptomerine | TargetMol AChE [targetmol.com]
2. Natural AChE Inhibitors from Plants and their Contribution ... [pmc.ncbi.nlm.nih.gov]
3. | CAS 22048-97-1 | AbMole BioScience | Leptomerine ... Leptomerine [abmole.com]
4. Acetylcholinesterase Inhibition Assays for High-Throughput ... [pmc.ncbi.nlm.nih.gov]
5. Acetylcholinesterase: Structure, dynamics, and interactions ... [pmc.ncbi.nlm.nih.gov]
6. Inhibition-based Multi-target-directed Ligands, a Novel... AChE [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Leptomerine binding mode AChE crystal structure]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1942713#leptomerine-binding-mode-ache-crystal-structure>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)